

# A Comparative Environmental Impact Assessment: Cupric Isononanoate vs. Chromated Copper Arsenate (CCA) Preservatives

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## Compound of Interest

Compound Name: Cupric isononanoate

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For decades, chromated copper arsenate (CCA) was the predominant wood preservative, valued for its efficacy against decay and insects. However, rising concerns over the environmental and health impacts of its constituent heavy metals—chromium and arsenic—have spurred the development of alternative preservatives. Among these are copper-based systems, such as **cupric isononanoate**. This guide provides a detailed comparison of the environmental impacts of CCA and modern copper-based preservatives, with a focus on **cupric isononanoate**, to inform researchers, scientists, and drug development professionals.

While specific environmental impact data for **cupric isononanoate** is limited in publicly available literature, this guide will draw comparisons based on the broader class of modern copper-based preservatives, such as Alkaline Copper Quaternary (ACQ) and Micronized Copper Azole (MCA), for which more extensive research exists. The environmental fate of isononanoic acid, a component of **cupric isononanoate**, will also be considered.

## Executive Summary

Chromated Copper Arsenate (CCA) is a highly effective wood preservative containing chromium, copper, and arsenic.<sup>[1]</sup> Its use has been significantly restricted due to the leaching of these toxic components into the surrounding environment.<sup>[2][3]</sup> Modern copper-based alternatives, including **cupric isononanoate**, have been developed to mitigate the risks

associated with arsenic and chromium. These newer formulations, however, often contain higher concentrations of copper, leading to a different set of environmental considerations. While generally considered to have a lower overall environmental and human health risk profile, the increased copper leaching from some alternative preservatives warrants careful evaluation.

## Data Presentation: Quantitative Leaching Data

The leaching of active ingredients from treated wood is a primary pathway for environmental contamination. The following tables summarize key findings from studies on CCA and alternative copper-based preservatives.

Table 1: Leaching of Active Ingredients from CCA-Treated Wood

Component	Leaching Rate/Concentration	Experimental Conditions	Source
Arsenic (As)	3.2 to 13 mg/L (TCLP)	Weathered CCA-treated wood	<a href="#">[3]</a>
Arsenic (As)	100 mg in 1 year (low retention)	Field-scale leaching from weathered wood	<a href="#">[4]</a>
Chromium (Cr)	<40 mg in 1 year (low retention)	Field-scale leaching from weathered wood	<a href="#">[4]</a>
Copper (Cu)	<40 mg in 1 year (low retention)	Field-scale leaching from weathered wood	<a href="#">[4]</a>
Arsenic (As)	0.16% - 0.72% of initial amount	Simulated rainfall on commercially treated decking	<a href="#">[5]</a>

Table 2: Leaching of Copper from Alternative Copper-Based Preservatives

Preservative Type	Copper Leaching Rate/Concentration	Experimental Conditions	Source
Alkaline Copper Quat (ACQ)	670 mg in 1 year	Field-scale leaching from new wood	<a href="#">[4]</a> <a href="#">[6]</a>
Copper Azole (CA)	Generally higher than CCA	Review of various studies	<a href="#">[7]</a> <a href="#">[8]</a>
Micronized Copper	Tends to leach less than other copper-based preservatives	General observation	<a href="#">[9]</a>
Copper-Boron	8% to 12% of initial amount	20 months of rainfall exposure on decks	<a href="#">[10]</a>

## Experimental Protocols

Understanding the methodologies used to assess the environmental impact of wood preservatives is crucial for interpreting the data.

## Leaching Tests

Standardized leaching tests are employed to evaluate the potential for preservative components to migrate from treated wood into the environment.

- **AWPA E11 - Standard Method for Accelerated Evaluation of Preservative Leaching:** This laboratory method involves immersing small, treated wood blocks in distilled water for a period of 14 days, with periodic water changes.[\[2\]](#)[\[11\]](#) The leachate is then analyzed for the concentration of the preservative components. While widely used, this immersion method can overestimate leaching compared to real-world, above-ground exposure.[\[12\]](#)
- **Toxicity Characteristic Leaching Procedure (TCLP):** This method, developed by the U.S. Environmental Protection Agency (EPA), is designed to simulate leaching in a landfill.[\[3\]](#) It involves rotating a sample in an extraction fluid for 18 hours, followed by analysis of the fluid.
- **Simulated Rainfall Leaching:** This method aims to more accurately mimic natural weathering. Treated wood samples are subjected to controlled, intermittent "rainfall" in a laboratory

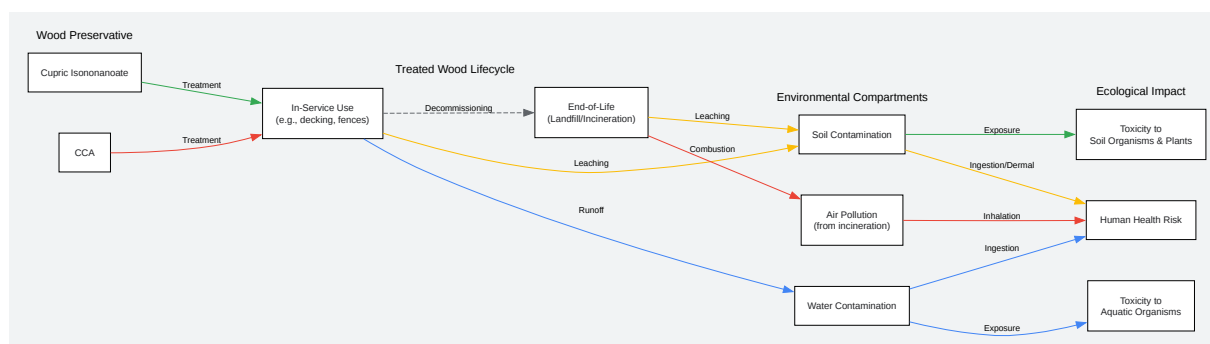
setting.[5] The runoff is collected and analyzed. This approach is considered to provide a more realistic assessment of leaching from in-service wood.[4][12]

## Ecotoxicity Assessment

Ecotoxicity studies evaluate the potential harm of leached chemicals to non-target organisms in aquatic and terrestrial environments.

- **Aquatic Ecotoxicity Testing:** Standardized tests expose aquatic organisms, such as *Daphnia magna* (water flea) and various fish species, to different concentrations of the leachate or the active chemical.[13] The endpoints measured include mortality (LC50 - lethal concentration for 50% of the population) and effects on reproduction and growth (EC50 - effective concentration for 50% of the population).[14]
- **Soil Ecotoxicity Testing:** These tests assess the impact on soil-dwelling organisms like earthworms and microorganisms, as well as on plant germination and growth.[15] Endpoints include mortality, reproduction rates, and biomass reduction.

## Mandatory Visualization



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Caption: Environmental impact pathway of wood preservatives.

## Discussion and Comparison

### Chromated Copper Arsenate (CCA)

The primary environmental concern with CCA-treated wood is the leaching of arsenic and, to a lesser extent, chromium and copper.<sup>[2][3]</sup> Arsenic is a known human carcinogen, and its accumulation in soil and water poses a significant risk to both ecosystems and human health.<sup>[1][16]</sup> Studies have shown that even after years of weathering, discarded CCA-treated wood can leach arsenic at concentrations that exceed regulatory limits for hazardous waste.<sup>[3]</sup> The disposal of CCA-treated wood is also problematic; burning it releases toxic arsenic compounds into the atmosphere.

## Cupric Isononanoate and Other Copper-Based Alternatives

Modern copper-based preservatives were developed as alternatives to CCA, primarily to eliminate the use of arsenic and chromium. The active ingredient, copper, is a broad-spectrum fungicide and insecticide.<sup>[17]</sup> Isononanoic acid, the organic component in **cupric isononanoate**, is part of a trend towards more sustainable and biodegradable chemicals in various industries.<sup>[17][18][19]</sup>

The main environmental consideration for these alternatives is the potential for increased copper leaching. Several studies have shown that preservatives like ACQ and copper azole can leach more copper than CCA.<sup>[7][8][9]</sup> While copper is an essential micronutrient for many organisms, elevated concentrations can be toxic to aquatic life, particularly invertebrates and fish.<sup>[20][21][22][23]</sup> The toxicity of copper is highly dependent on water chemistry, with bioavailability being a key factor.<sup>[22]</sup>

Micronized copper technologies have been developed to reduce copper leaching.<sup>[9]</sup> These formulations use solid copper particles suspended in a liquid carrier, which are then forced into the wood.

## Conclusion

The transition from CCA to copper-based preservatives like **cupric isononanoate** represents a significant step in reducing the environmental risks associated with treated wood, primarily by eliminating arsenic and chromium. However, the environmental impact of these alternatives is not negligible. The potential for copper leaching and its subsequent effects on aquatic ecosystems must be carefully managed.

For researchers and scientists, the key takeaway is the importance of a comprehensive life cycle assessment when evaluating the environmental performance of any chemical product. While **cupric isononanoate** is expected to have a more favorable environmental profile than CCA, a lack of specific, publicly available data highlights the need for further research to fully characterize its leaching behavior and ecotoxicity. Future studies should focus on direct comparative analyses of **cupric isononanoate** and other modern preservatives under realistic environmental conditions to provide a clearer picture of their relative impacts.

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## References

- 1. internationalcopper.org [internationalcopper.org]
- 2. mtu.edu [mtu.edu]
- 3. Laboratory Test Method [jrg-wp.com]
- 4. fpl.fs.usda.gov [fpl.fs.usda.gov]
- 5. fpl.fs.usda.gov [fpl.fs.usda.gov]
- 6. FIELD-SCALE LEACHING OF ARSENIC, CHROMIUM AND COPPER FROM WEATHERED TREATED WOOD - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Transformation and Release of Micronized Cu used as a Wood Preservative in Treated-Wood in Wetland Soil - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. fpl.fs.usda.gov [fpl.fs.usda.gov]
- 11. accessscience.com [accessscience.com]
- 12. Comparison of Accelerated Methods for Evaluating Leaching from Preservative Treated Wood | Wood and Fiber Science [wfs.swst.org]
- 13. researchgate.net [researchgate.net]
- 14. Assessment of Ecotoxicity - A Framework to Guide Selection of Chemical Alternatives - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. gooddrmc.com [gooddrmc.com]
- 18. ec.europa.eu [ec.europa.eu]
- 19. santos.com [santos.com]

- 20. Ecotoxicity of copper to aquatic biota: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. Pesticidal copper (I) oxide: environmental fate and aquatic toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. mdpi.com [mdpi.com]
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